

Chemical Identity of alpha-Calacorene

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: alpha-Calacorene

CAS No.: 21391-99-1

Cat. No.: S595768

Get Quote

The table below summarizes the fundamental chemical and physical properties of **alpha-Calacorene** as found in the consulted databases.

Property	Value
IUPAC Name	4,7-Dimethyl-1-(propan-2-yl)-1,2-dihydronaphthalene [1]
Molecular Formula	C ₁₅ H ₂₀ [2] [1]
Molecular Weight	200.32 g/mol [1]
CAS Registry Number	21391-99-1 [2]
Canonical SMILES	CC1=CCC(C2=C1C=CC(=C2)C)C(C)C [1]
XLogP3-AA	4.4 [1]
Hydrogen Bond Donor Count	0 [1]
Hydrogen Bond Acceptor Count	0 [1]

Reported Natural Sources

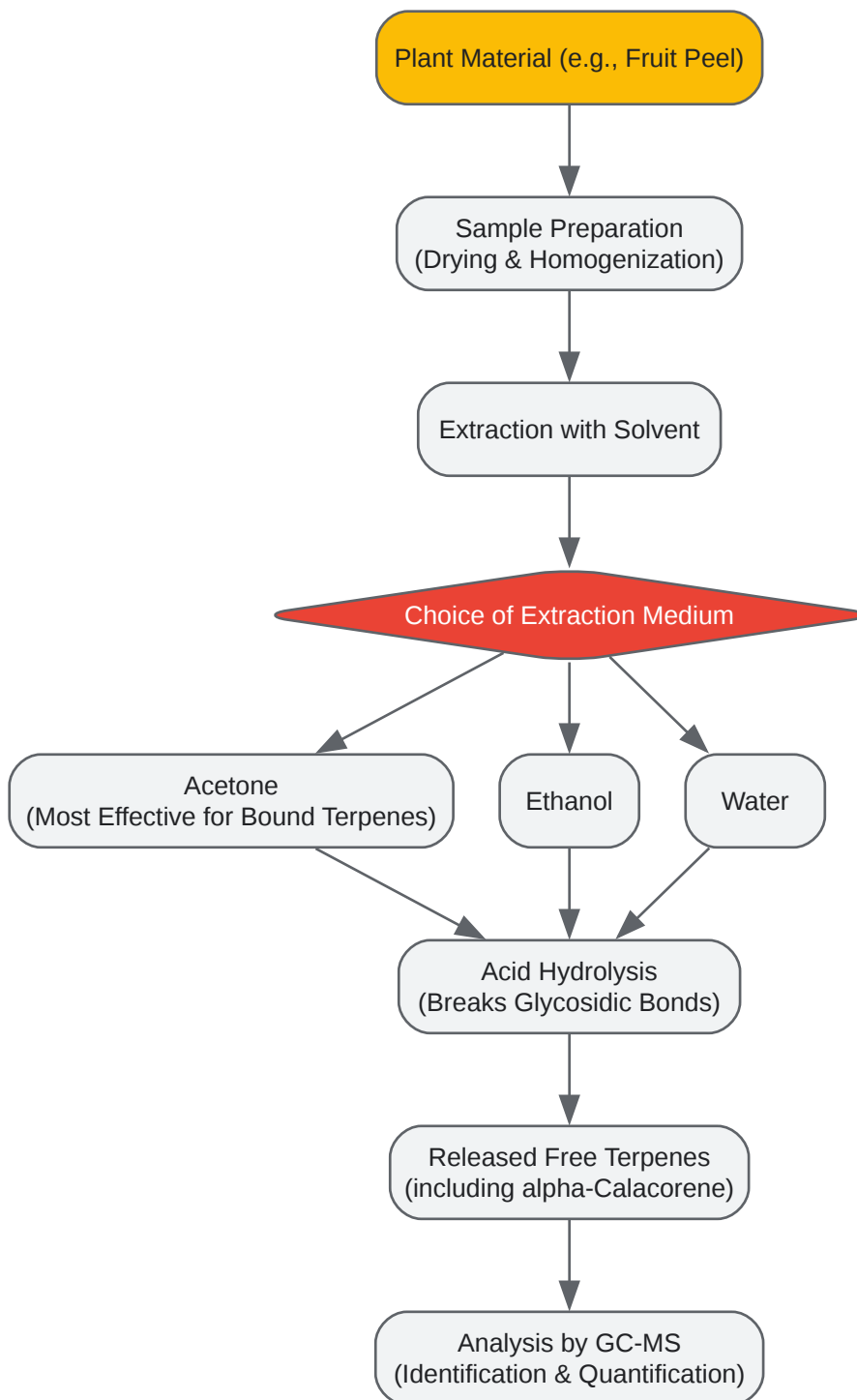
The search results indicate one specific plant source for **alpha-Calacorene**. It's important to note that this list is not exhaustive and more sources may be identified through specialized natural product databases.

Source	Type	Reference
<i>Cyperus articulatus</i> (Jointed Flatsedge)	Plant	[1]

Methodological Framework for Analysis

While a specific experimental protocol for **alpha-Calacorene** was not detailed in the search results, the following workflow synthesizes standard methodologies for analyzing bound terpenes in plant materials, which is highly relevant for a comprehensive profiling of terpene sources [3]. This can serve as a guide for designing your experiments.

The workflow for analyzing bound terpenes like **alpha-Calacorene** involves sample preparation, hydrolysis to release the compounds, and then analysis. The following diagram illustrates this process:



[Click to download full resolution via product page](#)

Workflow for the analysis of bound terpenes in plant materials.

A key challenge in terpene analysis is that they can exist in both free and bound forms. The **bound form** is conjugated with sugar moieties, making it non-volatile, odorless, and highly water-soluble [3]. Specialized

techniques are required to analyze these bound terpenes, as standard methods for volatile terpenes will miss them.

- **Recommended Extraction Medium:** Research on bound terpenes in agricultural byproducts suggests that **acetone** is significantly more effective than ethanol or water for extracting bound terpenes, yielding over one and a half times higher extraction efficiency [3].
- **Critical Hydrolysis Step:** The extracted bound terpenes must be subjected to **acid hydrolysis**. This process breaks the glycosidic bond, releasing the volatile aglycone (e.g., the free form of **alpha-Calacorene**) which can then be analyzed by standard methods like GC-MS [3].

Experimental Protocol for Bound Terpene Analysis

The following table outlines a detailed methodology based on the approach used in the search result, which can be adapted for the analysis of **alpha-Calacorene** in plant tissues [3].

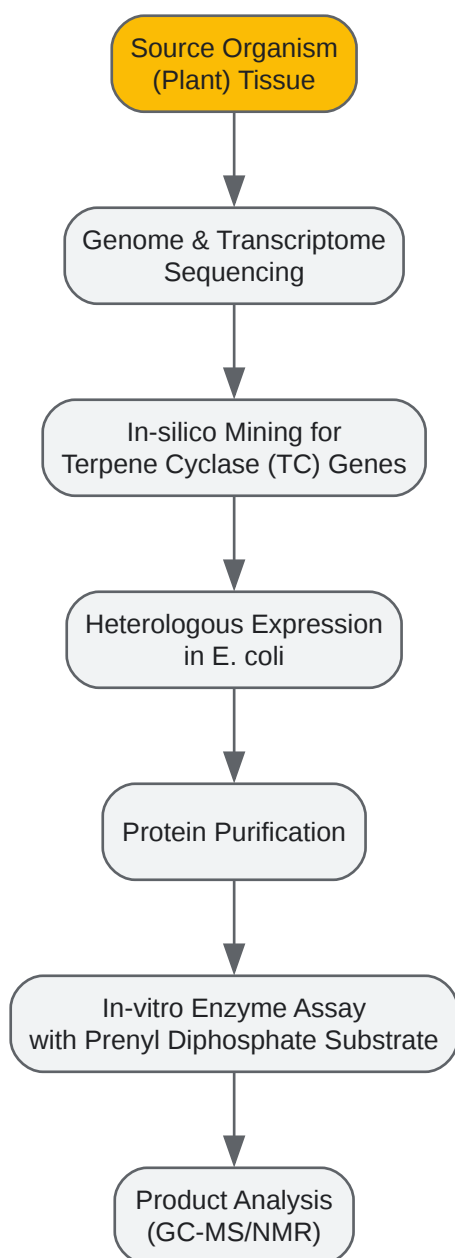
Step	Parameter	Details / Specification
1. Sample Prep	Plant Material	Use dried and finely ground plant tissue (e.g., peel, root, bark).
	Solvent	Use acetone for optimal recovery of bound terpenes.
2. Extraction	Method	Solvent extraction (e.g., maceration or shaking at room temperature).
	Reagent	Aqueous acid (e.g., strong acid like H2SO4 at high temperature).
3. Hydrolysis	Purpose	To hydrolyze glycosidic bonds and release free terpenes.
	Technique	Solid Phase Microextraction (SPME) coupled with Gas Chromatography-Mass Spectrometry (GC-MS).
4. Analysis	Identification	Identify alpha-Calacorene by comparing its mass spectrum and retention time to those of an authentic standard.

Research Implications and Future Directions

The discovery that terpenes can exist in significant quantities as bound, odorless precursors opens up several promising research avenues, particularly for drug development.

- **Novel Source Identification:** The methodology described above can be applied to systematically screen other plant species, especially agricultural byproducts like fruit peels, for **alpha-Calacorene** content. This could reveal new, sustainable, and economical sources of the compound [3].
- **Advantageous Properties for Formulation:** The **bound form of terpenes** is odorless, highly stable, and water-soluble. These properties are highly desirable in pharmaceutical formulation, as they can overcome challenges associated with the volatility, strong odor, and low solubility of many free-form terpenes, potentially improving drug stability and patient compliance [3].
- **Biosynthetic Pathways:** While not directly observed for **alpha-Calacorene**, recent research has successfully identified and characterized **terpene cyclase (TC) enzymes** in other organisms, such as octocorals [4]. This suggests that a similar approach—involving genome mining, heterologous expression in a system like *E. coli*, and in vitro biochemical characterization—could be used to elucidate the biosynthetic pathway of **alpha-Calacorene** in its plant source.

The diagram below visualizes this biosynthetic enzyme discovery strategy:



Click to download full resolution via product page

A strategy for discovering terpene biosynthetic enzymes via genome mining.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. alpha.-Calacorene - NMPDB [nmppdb.com.ng]
2. α -Calacorene - the NIST WebBook [webbook.nist.gov]
3. Analysis of Bound Form Terpenes in Different Agricultural ... [pmc.ncbi.nlm.nih.gov]
4. Ancient plant-like terpene biosynthesis in corals - PMC [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Chemical Identity of alpha-Calacorene]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b595768#natural-sources-of-alpha-calacorene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com